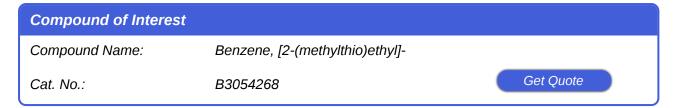


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An In-depth Technical Guide to the Synthesis of Benzene, [2-(methylthio)ethyl]-

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For Researchers, Scientists, and Drug Development Professionals

This technical guide details the primary synthesis pathways for **Benzene**, [2-(methylthio)ethyl]-, also known as phenethyl methyl sulfide. The document provides a comprehensive overview of the synthetic routes, including detailed experimental protocols and characterization data. The synthesis of this target molecule is generally approached via a two-step process: the formation of a key intermediate, 2-phenylethanethiol, followed by its S-methylation.

Core Synthesis Pathways

Two principal pathways have been identified for the synthesis of the crucial intermediate, 2-phenylethanethiol. Both pathways utilize readily available starting materials and established organic chemistry principles.

Pathway 1: Synthesis of 2-Phenylethanethiol via Thiourea

This classic method involves the reaction of a 2-phenylethyl halide (bromide or chloride) with thiourea to form a thiouronium salt, which is subsequently hydrolyzed to yield the desired thiol.

Pathway 2: Synthesis of 2-Phenylethanethiol via Sodium Hydrosulfide

A more direct approach involves the nucleophilic substitution of a 2-phenylethyl halide with sodium hydrosulfide. This method is often favored for its simplicity and scalability.



Following the successful synthesis of 2-phenylethanethiol, the final step is the methylation of the thiol group to yield **Benzene**, [2-(methylthio)ethyl]-.

Methylation of 2-Phenylethanethiol

The S-methylation of 2-phenylethanethiol can be achieved using various methylating agents. A common and effective method is the reaction with methyl iodide in the presence of a base to deprotonate the thiol, forming a more nucleophilic thiolate.

Experimental Protocols

Pathway 1: Synthesis of 2-Phenylethanethiol from 2-Phenylethyl Bromide and Thiourea

Materials:

- 2-Phenylethyl bromide
- Thiourea
- 95% Ethanol
- 5 N Sodium carbonate solution
- 2 N Hydrochloric acid
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask, a mixture of 1 mole of 2-phenylethyl bromide and 1.1 moles of thiourea in 50 ml of 95% ethanol is refluxed for 6 hours.
- Upon cooling, the resulting phenethylthiouronium salt crystallizes and is collected by filtration.
- The crude salt (1 mole) is transferred to a two-necked flask containing 300 ml of 5 N sodium carbonate solution.



- The mixture is refluxed for 2 hours under a slow stream of nitrogen.
- After cooling, the reaction mixture is acidified with 2 N hydrochloric acid.
- The organic layer containing 2-phenylethanethiol is separated, dried over anhydrous magnesium sulfate, and purified by vacuum distillation.

S-Methylation of 2-Phenylethanethiol with Methyl Iodide

Materials:

- 2-Phenylethanethiol
- Methyl iodide
- A suitable base (e.g., sodium hydroxide, sodium methoxide)
- A suitable solvent (e.g., methanol, ethanol, DMF)

General Procedure:

- 2-Phenylethanethiol is dissolved in the chosen solvent in a reaction flask.
- An equimolar amount of the base is added to the solution to generate the thiolate anion.
- Methyl iodide is added to the reaction mixture, typically at room temperature.
- The reaction is stirred until completion, which can be monitored by techniques such as thinlayer chromatography (TLC).
- Upon completion, the reaction is worked up by quenching with water and extracting the product with an organic solvent.
- The organic layer is washed, dried, and the solvent is removed under reduced pressure to yield the crude product.
- Purification is typically achieved by column chromatography or distillation.



Data Presentation

Parameter	2-Phenylethanethiol	Benzene, [2- (methylthio)ethyl]-
Molecular Formula	C ₈ H ₁₀ S	C ₉ H ₁₂ S
Molecular Weight	138.23 g/mol	152.26 g/mol
Boiling Point	105°C / 23 mmHg[1]	Not explicitly found
Refractive Index (n_D)	1.5642[1]	Not explicitly found
Yield (from 2-phenylethyl bromide)	70%[1]	Dependent on methylation efficiency

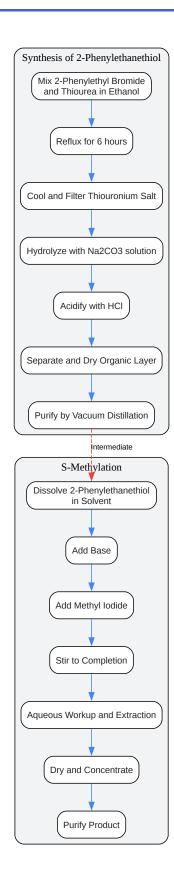
Mandatory Visualizations



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Caption: Synthesis of Benzene, [2-(methylthio)ethyl]- via the thiourea pathway.





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References

- 1. CN108863866A A kind of preparation method of the phenyl methyl sulfide of clean and environmental protection Google Patents [patents.google.com]
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